

2-Bromoanthracene safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Bromoanthracene

Cat. No.: B1280076

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An In-depth Technical Guide to the Safe Handling of 2-Bromoanthracene

For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical safety and handling is paramount. This guide provides a detailed overview of the safety data and handling precautions for **2-Bromoanthracene** (CAS No. 7321-27-9), a compound frequently utilized in organic electronics and as a building block in pharmaceutical synthesis.^[1]

Chemical and Physical Properties

2-Bromoanthracene is a brominated polycyclic aromatic hydrocarbon.^[1] It typically appears as a pale yellow to brown solid in powder or crystal form.^{[1][2]} A summary of its key physical and chemical properties is presented below.

Property	Value
Molecular Formula	C ₁₄ H ₉ Br[1][3][4]
Molecular Weight	257.13 g/mol [1][4][5]
Melting Point	220 °C[1][2][3][4]
Boiling Point	~389.7 °C at 760 mmHg[1][3][4][5]
Flash Point	~190.3 °C[3][4][5]
Density	~1.48 g/cm ³ [3][4][5]
Solubility	Slightly soluble in Chloroform, Sparingly soluble in DMSO, Very slightly soluble in Methanol.[1][3][4]
Vapor Pressure	0 mmHg at 25°C[3][4]
Appearance	Pale Yellow to Yellow Green to Brown Solid[1][2]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Bromoanthracene** is classified as a hazardous substance.[2][6] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[2][7]

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2[2][6][8][9]	H315: Causes skin irritation[2][6]
Serious Eye Damage/Eye Irritation	Category 2 / 2A[2][6][8][10]	H319: Causes serious eye irritation[2][6]
Specific target organ toxicity — Single exposure	Category 3[2][6][9]	H335: May cause respiratory irritation[2][6]
Acute toxicity, oral	Category 4 (Reported by some sources)	H302: Harmful if swallowed[6]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[2]
- Signal Word: Warning[2][6][8][10]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with **2-Bromoanthracene** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[7][8][11]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

PPE Type	Specification
Eye Protection	Wear chemical safety goggles or glasses with side shields that are tested and approved under government standards such as EN166 (EU) or NIOSH (US). [2] [12]
Hand Protection	Handle with appropriate chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique to avoid skin contact. [2] [13]
Body Protection	Wear a lab coat or other protective clothing to prevent skin exposure. [7] [13]
Respiratory Protection	If engineering controls are insufficient or a risk assessment indicates the need, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter (e.g., N99 or P2). [2] [7]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[11\]](#)
- Avoid breathing dust.[\[7\]](#)
- Do not ingest the chemical.
- Wash hands and any exposed skin thoroughly after handling, before breaks, and at the end of the workday.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Keep the substance away from food and drink.[\[2\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep the container tightly closed and sealed in a dry environment.[\[4\]](#)[\[7\]](#)

- Store away from incompatible materials, such as strong oxidizing agents.[7]

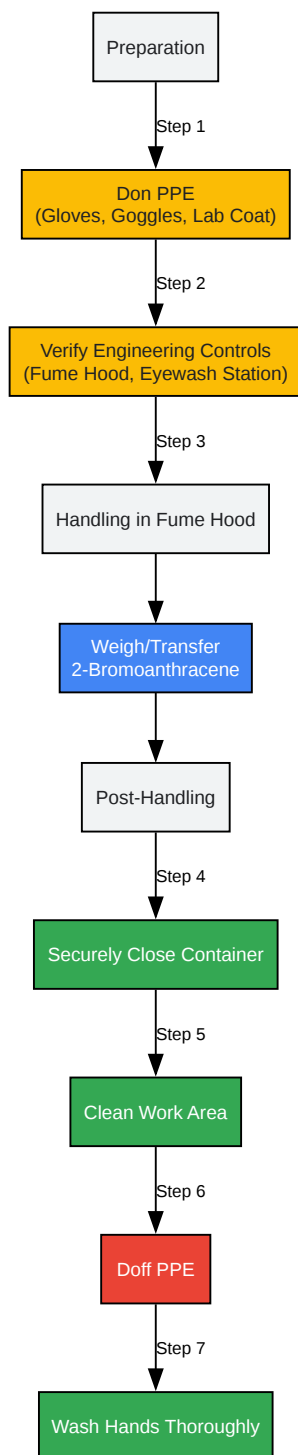


Fig. 1: Laboratory Handling Workflow for Hazardous Solids

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Caption: Fig. 1: Laboratory Handling Workflow for Hazardous Solids

Emergency and First Aid Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, seek medical advice/attention. [2] [7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash it before reuse. [2] [7] [8] [10]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2] [7] [8] [10]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Get medical attention if symptoms occur. [2] [7] [10]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required. Ensure adequate ventilation and keep unprotected personnel away. Avoid dust formation.[\[7\]](#)[\[10\]](#)
- Environmental Precautions: Prevent the product from entering drains or the environment.[\[2\]](#)[\[7\]](#)

- Containment and Cleanup: Sweep up the spilled substance while avoiding dust generation. A vacuum equipped with a HEPA filter is preferable where practical. Place the material into a suitable, labeled container for disposal.^{[2][7][10]} Dispose of the waste in accordance with local, state, or national legislation.^[2]

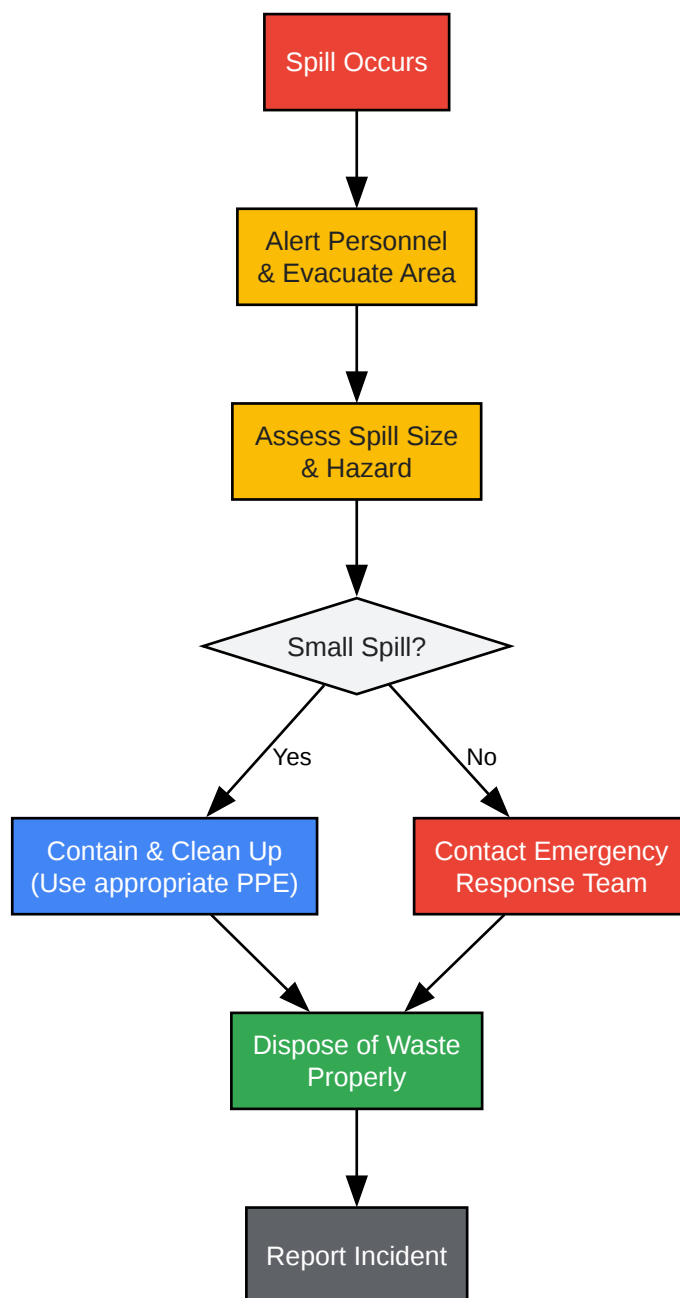


Fig. 2: Chemical Spill Response Workflow

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Caption: Fig. 2: Chemical Spill Response Workflow

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon oxides and hydrogen bromide.^{[2][7][10]}
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).^{[2][7][10]}

Toxicological and Ecological Information

- Toxicology: The toxicological properties of **2-Bromoanthracene** have not been fully investigated.^[7] However, available data indicates it causes skin, eye, and respiratory irritation.^{[2][7]} Some research suggests it may have antitumor properties and the ability to induce DNA damage.^[1]
- Ecotoxicity: Ecotoxicological data is largely unavailable. It is advised to avoid release into the environment.^{[2][7]}
- Persistence and Degradability: This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).^[2]

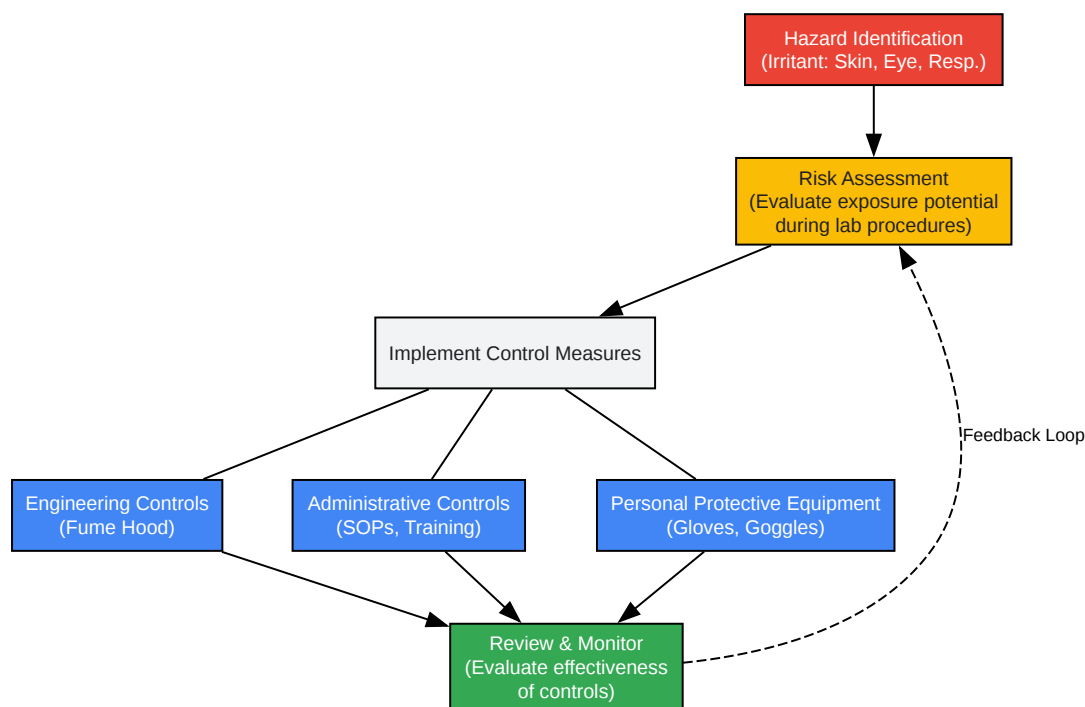


Fig. 3: Hazard Management Logic

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Caption: Fig. 3: Hazard Management Logic

This guide is intended to provide a comprehensive overview for the safe handling of **2-Bromoanthracene**. Users should always consult the most current Safety Data Sheet (SDS) provided by their supplier before use and adhere to all institutional and regulatory safety guidelines.

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